

Personal protective equipment for handling 4-Fluoro-2-(trifluoromethyl)phenol

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Compound of Interest

Compound Name: 4-Fluoro-2-(trifluoromethyl)phenol

Cat. No.: B144575

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Essential Safety and Handling Guide for 4-Fluoro-2-(trifluoromethyl)phenol

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for the handling of **4-Fluoro-2-(trifluoromethyl)phenol**. It is intended for researchers, scientists, and professionals in drug development to ensure safe laboratory practices.

Chemical Identifier and Properties

Property	Value
Molecular Formula	C7H4F4O ^[1]
Molecular Weight	180.10 g/mol ^[1]
CAS Number	130047-19-7 ^[1]
Appearance	White Solid ^[2]
Odor	Phenolic ^[2]

Hazard Classification

4-Fluoro-2-(trifluoromethyl)phenol is classified with the following hazards:

- Acute Toxicity, Oral (Category 4): Harmful if swallowed.[[1](#)]
- Acute Toxicity, Dermal (Category 4): Harmful in contact with skin.[[1](#)][[2](#)]
- Skin Corrosion/Irritation (Category 1C): Causes severe skin burns and eye damage.[[1](#)][[2](#)]
- Serious Eye Damage/Irritation (Category 1): Causes serious eye damage.[[1](#)]

Operational Plan: Safe Handling Protocol

Adherence to a strict handling protocol is critical. The following step-by-step guide outlines the safe handling of **4-Fluoro-2-(trifluoromethyl)phenol**.

1. Engineering Controls:

- Always handle **4-Fluoro-2-(trifluoromethyl)phenol** in a properly functioning chemical fume hood to minimize inhalation exposure.[[3](#)]
- Ensure an eyewash station and safety shower are readily accessible and in close proximity to the workstation.[[3](#)]

2. Personal Protective Equipment (PPE):

- A comprehensive PPE strategy is essential to minimize exposure.[[3](#)] The following personal protective equipment must be worn at all times when handling this chemical.

Protection Type	Recommended Equipment	Specifications & Rationale
Eye and Face Protection	Chemical Splash Goggles and Face Shield	Goggles should meet ANSI Z87.1 standards. A face shield should be worn over safety glasses, especially when there is a risk of splashing.[3]
Hand Protection	Chemical-Resistant Gloves	Disposable nitrile gloves may offer short-term protection. For prolonged contact, consult the glove manufacturer's chemical resistance guide for the most suitable material.[3] Gloves must be inspected prior to use. [4]
Body Protection	Laboratory Coat	A flame-resistant lab coat worn over personal clothing is recommended. The coat should be fully buttoned to maximize skin coverage.[3]
Foot Protection	Closed-Toe Shoes	Shoes must cover the entire foot.[3]
Respiratory Protection	Air-Purifying Respirator	Use a NIOSH/MSHA or European Standard EN 149 approved respirator if working outside of a fume hood or if there is a risk of aerosol generation.[3]

3. Handling Procedures:

- Avoid breathing dust or vapors.[5]
- Do not eat, drink, or smoke when using this product.[2]

- Wash hands and any exposed skin thoroughly after handling.[2][3]
- Keep the container tightly closed when not in use.[2][5]

Emergency and First Aid Measures

Immediate medical attention is required for all exposure incidents.[1]

- If in Eyes: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing for at least 15 minutes. Immediately call a POISON CENTER or doctor/physician.[1]
- If on Skin (or hair): Take off immediately all contaminated clothing. Rinse skin with water or shower. Wash off immediately with soap and plenty of water. Call a physician immediately.[1][2]
- If Swallowed: Rinse mouth. Do NOT induce vomiting. Drink plenty of water. Never give anything by mouth to an unconscious person. Immediate medical attention is required.[1]
- If Inhaled: Remove person to fresh air and keep comfortable for breathing. Call a POISON CENTER or doctor if you feel unwell.[2][6]

Disposal Plan

Proper disposal of **4-Fluoro-2-(trifluoromethyl)phenol** and its containers is crucial to prevent environmental contamination and ensure safety.

1. Spill Cleanup:

- For small spills, sweep up the solid material, avoiding dust formation, and shovel it into suitable, labeled containers for disposal.[1]
- For large spills, evacuate the area and contact emergency services.[3]
- Do not let the chemical enter drains.[7]

2. Waste Disposal:

- Dispose of contents and containers to an approved waste disposal plant.[[2](#)]
- Excess and expired materials should be offered to a licensed hazardous material disposal company.[[4](#)]
- Ensure that all Federal and Local regulations regarding the disposal of this material are followed.[[4](#)]
- Contaminated packaging should be disposed of in the same manner as the product itself.[[4](#)]
[[7](#)]



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Caption: Workflow for the safe handling and disposal of **4-Fluoro-2-(trifluoromethyl)phenol**.

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